

Essential Safety and Operational Guide for Handling Tco-peg11-tco

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Compound of Interest

Compound Name: Tco-peg11-tco

Cat. No.: B12419450

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This guide provides immediate and essential safety, handling, and disposal information for **Tco-peg11-tco**, a homobifunctional linker utilized in bioconjugation reactions. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the product.

Personal Protective Equipment (PPE)

When handling **Tco-peg11-tco** and similar TCO-PEG compounds, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or latex gloves. Consider double-gloving for enhanced protection.	Prevents skin contact with the chemical.
Body Protection	Lab Coat	Standard laboratory coat. A fire-resistant lab coat is recommended if working with flammable materials.	Protects clothing and skin from splashes and spills.
Eye Protection	Safety Glasses/Goggles	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from potential splashes of the chemical.
Respiratory	Fume Hood	Work in a well-ventilated area, preferably within a chemical fume hood.	Minimizes inhalation of any potential vapors or aerosols.
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes.	Protects feet from spills and falling objects.

Handling and Storage

Proper handling and storage are vital to maintain the stability and reactivity of **Tco-peg11-tco**.

Storage:

- Store at -20°C in a tightly sealed container.[\[1\]](#)
- Protect from light.[\[1\]](#)

- For optimal stability, it is recommended to handle the material under an inert gas.
- Avoid frequent freeze-thaw cycles.

Handling:

- Allow the container to warm to room temperature before opening to prevent moisture condensation.
- Prepare solutions immediately before use.
- **Tco-peg11-tco** is soluble in DCM, THF, acetonitrile, DMF, and DMSO.^[1]
- Avoid inhalation, and contact with skin and eyes.
- Wash hands thoroughly after handling.

Disposal Plan

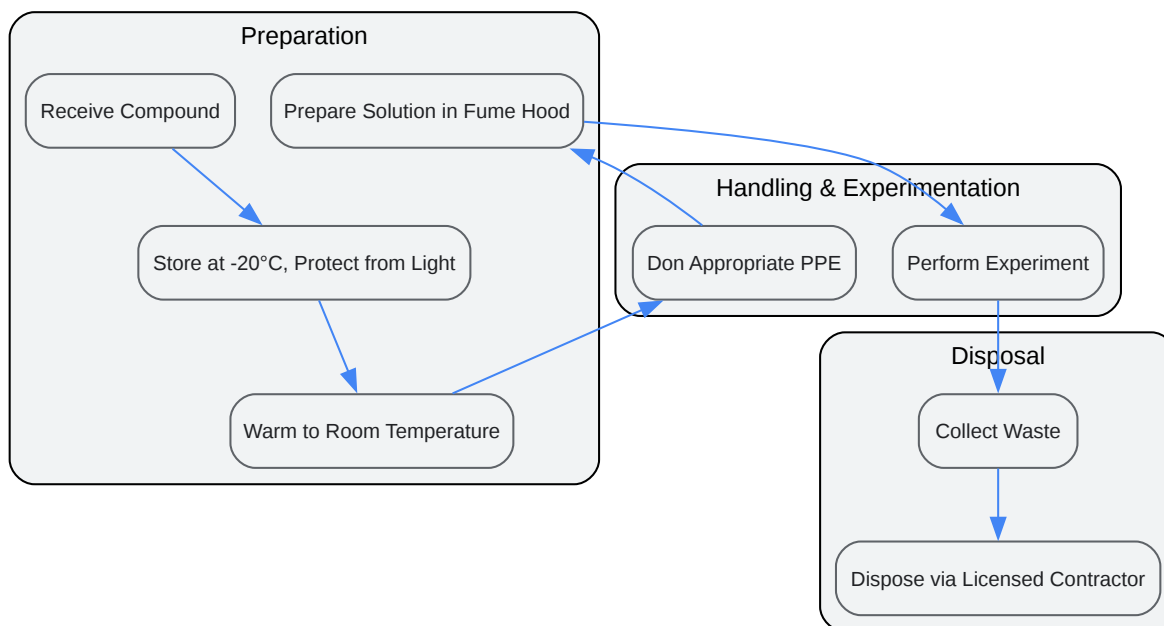
Dispose of **Tco-peg11-tco** and any contaminated materials in accordance with local, state, and federal regulations. While polyethylene glycol (PEG) compounds are generally not classified as hazardous waste, proper disposal procedures must be followed.

Procedure:

- **Waste Collection:** Collect waste **Tco-peg11-tco** and any materials that have come into contact with it (e.g., pipette tips, tubes, gloves) in a designated, clearly labeled, and sealed waste container.
- **Consult Regulations:** Refer to your institution's chemical waste disposal guidelines and local environmental regulations.
- **Licensed Disposal:** Arrange for collection and disposal by a licensed chemical waste disposal contractor.
- **Do Not:** Do not dispose of **Tco-peg11-tco** down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Tco-peg11-tco** from receipt to disposal.



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Tco-peg11-tco Handling Workflow

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References

- 1. TCO-PEG11-TCO - Conju-Probe: Enable Bioconjugation [conju-probe.com]
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